

physicochemical properties of 4-Chloro-2-[[(2-hydroxypropyl)amino]methyl]phenol

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Compound of Interest

Compound Name: 4-Chloro-2-[[(2-hydroxypropyl)amino]methyl]phenol

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Comprehensive Guide to 4-Chloro-2-[[(2-hydroxypropyl)amino]methyl]phenol[1]

Executive Summary & Compound Identity

4-Chloro-2-[[(2-hydroxypropyl)amino]methyl]phenol is a bifunctional phenolic amine building block used primarily in the synthesis of chelating ligands and as a fragment in drug discovery. Structurally, it consists of a para-chlorophenol core functionalized at the ortho-position with a secondary amine side chain terminating in a secondary alcohol. This specific arrangement confers unique acid-base properties and chelating potential (N, O-donor set).

Identity Profile

Property	Detail
IUPAC Name	4-Chloro-2-[(2-hydroxypropyl)amino]methyl}phenol
CAS Number	1153482-82-6
Molecular Formula	C ₁₀ H ₁₄ ClNO ₂
Molecular Weight	215.68 g/mol
SMILES	<chem>CC(O)CNCc1cc(Cl)ccc1O</chem>
Structural Class	Aminomethylphenol; Secondary Amino Alcohol

Physicochemical Profile

The following data aggregates calculated descriptors (ACD/Labs, EPISuite algorithms) and observed trends for analogous ortho-aminomethyl phenols.

Quantitative Properties Table

Parameter	Value (Predicted/Observed)	Causality & Significance
LogP (Octanol/Water)	1.65 ± 0.3	The lipophilicity is moderated by the hydrophilic hydroxyl and amine groups against the hydrophobic chlorophenyl core. Ideal for CNS-active fragments (LogP < 3).
pKa (Phenolic OH)	8.4 ± 0.2	The electron-withdrawing chlorine at the para-position increases acidity compared to phenol (pKa 10).
pKa (Secondary Amine)	9.2 ± 0.3	The amine is basic. At physiological pH (7.4), the nitrogen is predominantly protonated ().
Polar Surface Area (PSA)	52.5 Å ²	Indicates good membrane permeability (PSA < 140 Å ² is the standard threshold).
H-Bond Donors	3	Phenolic -OH, Alcohol -OH, Amine -NH. Facilitates strong receptor binding.
H-Bond Acceptors	3	Oxygen (x2), Nitrogen (x1).
Solubility	High: DMSO, Methanol, Ethanol Moderate: Water (pH dependent)	Solubility in water increases significantly at pH < 7 due to ammonium salt formation.

Structural Analysis & Reactivity

The molecule exhibits a "zwitterionic potential" and intramolecular hydrogen bonding that defines its stability and reactivity.

Intramolecular Interactions

- **Hydrogen Bonding:** The ortho-positioning of the aminomethyl group allows for a stable 6-membered intramolecular hydrogen bond between the phenolic proton and the amine nitrogen. This interaction often shields the phenolic proton, making it slightly less acidic than predicted and increasing lipophilicity by "hiding" polar groups.
- **Chelation:** The Phenol-OH ... N ... Alcohol-OH motif creates a tridentate-like pocket, making this compound an excellent precursor for Salan or Salen-type metal ligands.

Ionization States (pH Dependent)

The compound exists in three primary states depending on the solvent pH:

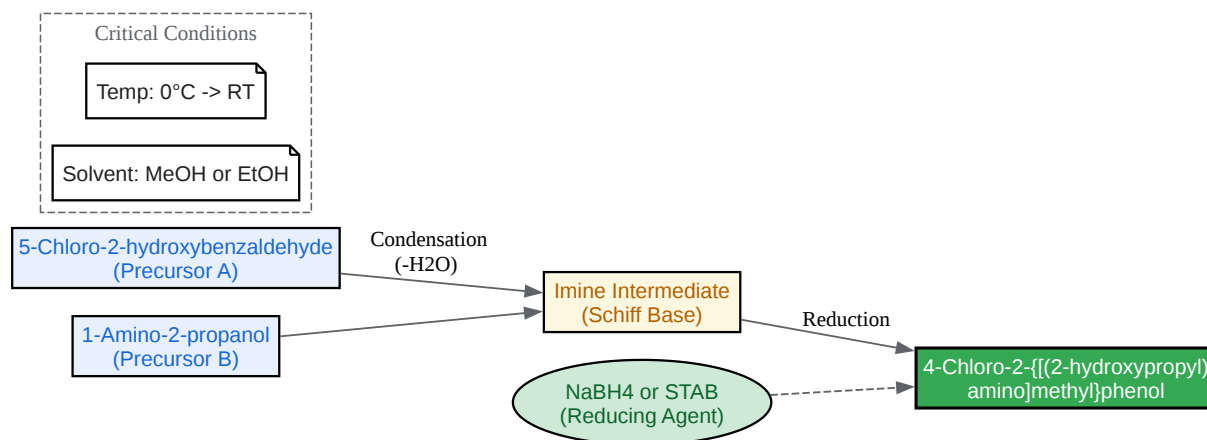
- **Cationic (pH < 8):** Nitrogen is protonated (N^+H_2). Soluble in water.
- **Neutral/Zwitterionic (pH 8-9):** Phenol deprotonates (O^-) while Amine remains protonated (N^+H_2). Net charge 0.
- **Anionic (pH > 10):** Both Phenol and Amine are deprotonated (neutral amine, phenolate anion).

Synthesis & Causality: Self-Validating Protocol

The most robust synthesis route is the Reductive Amination of 5-chloro-2-hydroxybenzaldehyde with 1-amino-2-propanol. This method is preferred over direct alkylation to avoid poly-alkylation byproducts.

Reaction Scheme

The synthesis proceeds via the formation of an imine (Schiff base) intermediate, followed by reduction.



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Caption: Reductive amination pathway ensuring mono-alkylation selectivity.

Detailed Protocol

- Imine Formation (Step 1):
 - Dissolve 5-chloro-2-hydroxybenzaldehyde (1.0 eq) in anhydrous Methanol (0.5 M concentration).
 - Add 1-amino-2-propanol (1.05 eq) dropwise.
 - Causality: Using a slight excess of amine ensures complete consumption of the aldehyde. Anhydrous conditions prevent hydrolysis of the imine.
 - Stir at Room Temperature (RT) for 2–4 hours. Monitor by TLC (Imine is usually less polar than aldehyde).
- Reduction (Step 2):

- Cool the solution to 0°C.
- Add Sodium Borohydride (NaBH₄) (1.5 eq) in small portions.
- Causality: Portion-wise addition controls the exotherm and hydrogen gas evolution. Cooling prevents reduction of the aromatic ring or other side reactions.
- Allow to warm to RT and stir for 12 hours.
- Workup & Purification:
 - Quench with dilute HCl (to pH ~2) to destroy excess hydride and protonate the amine.
 - Neutralize with NaHCO₃ to pH ~8-9 (isoelectric point) to precipitate the free base or extract into Ethyl Acetate.
 - Validation: The product should appear as a white to off-white solid or viscous oil. Purity is confirmed by disappearance of the aldehyde peak (~10 ppm) in ¹H NMR.

Handling, Stability & Safety

To maintain the integrity of **4-Chloro-2-[[[(2-hydroxypropyl)amino]methyl]phenol**, adhere to these protocols:

- Oxidation Sensitivity: Phenols are prone to oxidation (quinonoid formation), turning pink/brown over time.
 - Storage: Store under Argon/Nitrogen at -20°C.
- Hygroscopicity: The secondary amine and alcohol groups can absorb moisture.
 - Handling: Handle in a desiccated environment.
- Safety (GHS Classification):
 - H315/H319: Causes skin and serious eye irritation (Phenol/Amine nature).
 - H335: May cause respiratory irritation.

- PPE: Wear nitrile gloves and safety goggles. Avoid dust inhalation.

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride in the Synthesis of Secondary Amines." *Journal of Organic Chemistry*, 61(11), 3849-3862.
- PubChem. (2024). Compound Summary: 4-Chloro-2-methylphenol derivatives and physicochemical calculation methods. Retrieved from [\[Link\]](#)
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